

A Technical Guide to DL-Norepinephrine-d6 for Researchers

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Compound of Interest

Compound Name: DL-Norepinephrine-d6

Cat. No.: B15559353

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals on the Commercial Sourcing, Application, and Biological Pathways of **DL-Norepinephrine-d6**.

This technical guide provides comprehensive information on **DL-Norepinephrine-d6** (CAS No: 1219803-04-9), a deuterated form of DL-Norepinephrine.^[1] It is primarily intended for use as an internal standard in the quantitative analysis of norepinephrine in biological samples by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).^{[2][3]} The stable isotope label ensures that its chemical and physical properties are nearly identical to the endogenous analyte, but its increased mass allows for clear differentiation in mass spectrometry assays.

Commercial Suppliers and Pricing

DL-Norepinephrine-d6 is available from several commercial suppliers as a solid, often as the hydrochloride salt.^[2] Pricing varies by supplier, quantity, and purity. Below is a summary of representative commercial sources and their pricing.

Supplier	Product Name	Catalog No.	Quantity	Purity	List Price (USD)
Cayman Chemical	(±)- Norepinephrine-d6 (hydrochloride)	10842	1 mg	≥99% (deuterated forms d1-d6)	\$129.00
		10842	5 mg	≥99% (deuterated forms d1-d6)	\$581.00
		10842	10 mg	≥99% (deuterated forms d1-d6)	\$968.00
MedChemExpress	DL- Norepinephrine-d6 hydrochloride	HY-112399S	1 mg	99.78%	\$280.00
		HY-112399S	5 mg	99.78%	\$720.00
Sigma-Aldrich	(±)- Norepinephrine-D6 hydrochloride solution	N-069-1ML	1 mL (100 µg/mL in methanol)	Certified Reference Material	\$197.00
ChemicalBook	DL- Norepinephrine-d6 Hydrochloride	CB71221447	5 mg	98%	\$188.00

Note: Prices are subject to change and may not include shipping and handling. Some suppliers offer bulk and custom sizes upon inquiry.^[4] Purity specifications can refer to chemical purity or the degree of deuterium incorporation.^[3]

Experimental Protocols

The primary application of **DL-Norepinephrine-d6** is as an internal standard for the accurate quantification of norepinephrine in complex biological matrices like plasma.[\[5\]](#)

Representative Protocol: Quantification of Norepinephrine in Human Plasma via LC-MS/MS

This protocol is a composite of established methods for the analysis of catecholamines.[\[6\]](#)[\[7\]](#)[\[8\]](#)
[\[9\]](#)

1. Sample Preparation & Extraction:

- To a 100 µL aliquot of human plasma, add an appropriate amount of **DL-Norepinephrine-d6** internal standard solution.
- For protein precipitation, add 300 µL of ice-cold acetonitrile.[\[6\]](#) Vortex mix for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C to pellet precipitated proteins.
- Alternatively, for higher specificity, use solid-phase extraction (SPE). Alumina-based SPE cartridges are effective for selectively capturing cis-diol-containing catecholamines like norepinephrine.[\[7\]](#)[\[8\]](#)

2. (Optional) Derivatization:

- To improve chromatographic retention and sensitivity, the extracted sample can be derivatized.[\[6\]](#)
- Dry the supernatant under a stream of nitrogen.
- Reconstitute the residue in a solution containing a derivatizing agent, such as d4-acetaldehyde, to form ethyl derivatives.[\[5\]](#)[\[7\]](#)

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):

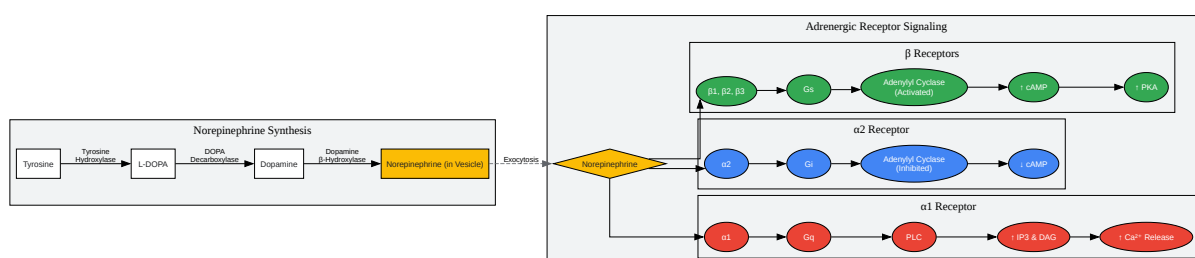
- Inject the prepared sample onto a suitable column, such as a C18 or biphenyl column.[6][8]
- Employ a gradient elution using mobile phases typically consisting of an aqueous solution with an additive like formic acid or ammonium acetate and an organic solvent like methanol or acetonitrile.[6] The total run time is typically short, around 3-4 minutes.[6][7]
- Mass Spectrometry (MS/MS):
 - Utilize a tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ionization mode.[5]
 - Monitor the specific mass-to-charge (m/z) transitions for both endogenous norepinephrine and the **DL-Norepinephrine-d6** internal standard using Multiple Reaction Monitoring (MRM).[5]

4. Quantification:

- Construct a calibration curve by analyzing standards containing known concentrations of norepinephrine and a fixed concentration of the **DL-Norepinephrine-d6** internal standard.
- Calculate the concentration of norepinephrine in the unknown samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Norepinephrine Synthesis and Signaling Pathway

Norepinephrine is a catecholamine that functions as both a hormone and a neurotransmitter.[10] It plays a critical role in the "fight-or-flight" response mediated by the sympathetic nervous system.[10] Its synthesis begins with the amino acid tyrosine.[10] Upon release into the synaptic cleft or bloodstream, norepinephrine binds to adrenergic receptors on target cells, initiating a signaling cascade.[10][11]

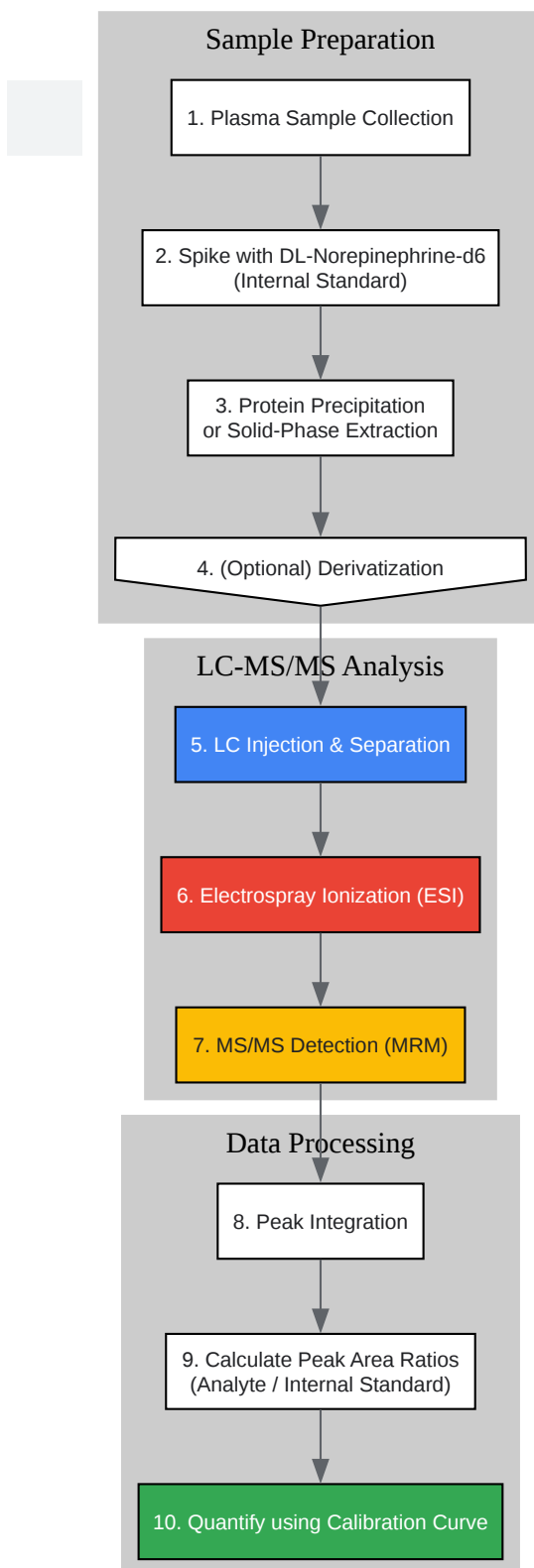


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Caption: Norepinephrine synthesis from tyrosine and its subsequent signaling through α and β adrenergic receptors.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the quantification of norepinephrine in a biological sample using **DL-Norepinephrine-d6** as an internal standard.



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